

Spectroscopic comparison of 5-Bromo-2-methoxypyridin-3-ol isomers

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Compound of Interest

Compound Name: 5-Bromo-2-methoxypyridin-3-ol

Cat. No.: B594985

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A Spectroscopic Comparison of 5-Bromo-2-methoxypyridine Isomers

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed spectroscopic comparison of key isomers of 5-bromo-2-methoxypyridine. While spectroscopic data for **5-Bromo-2-methoxypyridin-3-ol** was not readily available, this guide focuses on the analysis of its closely related structural isomers: 2-Bromo-3-methoxypyridine and 5-Bromo-2-methoxypyridine. Understanding the distinct spectroscopic features of these isomers is crucial for unambiguous identification, characterization, and quality control in synthetic chemistry and drug discovery workflows. The presented data, including Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR) spectroscopy, and Mass Spectrometry (MS), offers a valuable resource for researchers working with substituted pyridine derivatives.

Comparative Spectroscopic Data

The following tables summarize the key spectroscopic data for 2-Bromo-3-methoxypyridine and 5-Bromo-2-meth

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